Technical Procurement & Application Guide: 4-Acetamido-3-methoxyphenylboronic Acid

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Compound of Interest

Compound Name:	*4-Acetamido-3-methoxyphenylboronic acid*
Cat. No.:	*B11742765*

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CAS Registry Number: 1201597-51-4 Chemical Formula: C

H

BNO

Molecular Weight: 209.01 g/mol Primary Application: Suzuki-Miyaura Cross-Coupling, Kinase Inhibitor Scaffold Synthesis

Part 1: Executive Summary & Chemical Identity[1]

4-Acetamido-3-methoxyphenylboronic acid is a specialized, electron-rich aryl boronic acid building block. Unlike commodity reagents (e.g., phenylboronic acid), this compound functions as a "late-stage" intermediate, often used to install the 4-acetamido-3-methoxyphenyl moiety—a pharmacophore frequently found in kinase inhibitors (e.g., targeting EGFR or BTK) where the acetamido group acts as a hydrogen bond donor/acceptor in the ATP-binding pocket.[1]

Structural Criticality

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The specific substitution pattern (Boron at C1, Methoxy at C3, Acetamido at C4) creates unique reactivity challenges:

- Electronic Activation: The para-acetamido group is a strong resonance donor (+M), significantly increasing electron density at the C-B bond.
- Stability Risk: This electron density makes the compound highly susceptible to protodeboronation (cleavage of the C-B bond) under standard basic coupling conditions, requiring modified protocols.[1]

Part 2: Market Landscape (Suppliers & Pricing)

Due to its specific substitution pattern, this compound is classified as a Tier 2 Specialty Building Block. It is not always in stock at bulk distributors and often requires lead times from synthesis-on-demand providers.

Validated Supplier Tiering

Supplier Tier	Representative Vendors	Availability Status	Typical Purity	Target Use Case
Tier 1: Global Catalog	BLD Pharm (Cat# BD234382)Combi-Blocks	In Stock (Regional)	>97% (HPLC)	Immediate mg-scale synthesis.
Tier 2: Aggregators	Fisher ScientificMillipore Sigma	Lead Time (2-4 wks)	>95%	Consolidated procurement accounts.
Tier 3: CRO/Synthesis	EnamineWuXi AppTec	Make-to-Order	>98%	Bulk (>100g) or GMP requirements.

Price Analysis (Q1 2026 Estimates)

Pricing is volatile for specialty boronic acids.[1] The following ranges reflect the "scarcity premium" of the acetamido/methoxy combination compared to simpler analogs.

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- Research Scale (1g - 5g): $80 - $180 USD per gram.
  - Note: High unit cost due to multi-step synthesis requirements (nitration, reduction, acetylation, borylation).[1]
- Pilot Scale (25g - 100g): $40 - $90 USD per gram.
- Bulk (>1kg): Requires Custom Manufacturing Quote (CMQ).

> *Procurement Strategy: Always request a Certificate of Analysis (CoA) specifically checking for boroxine content (anhydride trimer). Boronic acids dehydrate spontaneously; a "95%" purity might actually be 50% boronic acid and 50% boroxine, which alters the stoichiometry of your reaction.*

Part 3: Technical Application (The "Expert" Protocol)

The Stability Challenge: Protodeboronation

The para-acetamido group pushes electron density into the ring. In the presence of water and base (standard Suzuki conditions), the C-B bond becomes protonated, releasing the boron moiety and yielding the deboronated byproduct (N-(2-methoxyphenyl)acetamide).[1]

Mechanism of Failure:

[1]

Optimized Coupling Protocol

To mitigate deboronation, we utilize a Non-Aqueous / Mild Base System.[1]

Reagents:

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- Substrate: Aryl Halide (1.0 equiv)[1]
- Boronic Acid: **4-Acetamido-3-methoxyphenylboronic acid** (1.2 - 1.5 equiv)
- Catalyst: Pd(dppf)Cl

  [1]·CH

  Cl

  (3-5 mol%) - Robust against sterics.
- Base: K

  PO

  (3.0 equiv) or Cs

  CO

  (2.0 equiv). Avoid NaOH/KOH.
- Solvent: 1,4-Dioxane (anhydrous) or Toluene/EtOH (10:1).[1]

Step-by-Step Methodology:

- Degassing (Critical): Charge the reaction vessel with the aryl halide, boronic acid, and base. Cycle vacuum/Argon 3 times. Oxygen promotes homocoupling and phenol formation.
- Solvent Addition: Add anhydrous 1,4-Dioxane via syringe.
- Catalyst Charge: Add Pd catalyst quickly under a positive Argon stream.
- Thermal Activation: Heat to 80°C.
  - Expert Tip: Do not exceed 90°C. The rate of deboronation accelerates exponentially above 90°C for electron-rich boronic acids.
- Monitoring: Monitor via LC-MS. Look for the mass of the deboronated byproduct (

).[1] If observed, lower temperature and increase catalyst loading.[1]

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Workflow Visualization

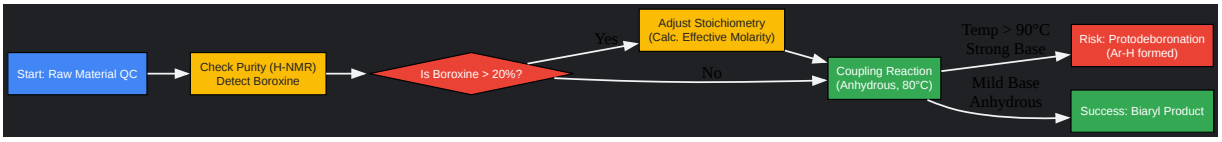

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Figure 1: Decision logic for handling variable purity of boronic acid inputs and preventing reaction failure.

Part 4: Quality Control & Purification[1]

Before committing valuable advanced intermediates to a reaction with this boronic acid, you must validate its integrity.[1]

Analytical Fingerprint[1]

- 1H NMR (DMSO-d6):
  - 1.9-2.1 ppm: Singlet (3H) for Acetamido methyl group (-NHCOCH
).
  - 3.7-3.9 ppm: Singlet (3H) for Methoxy group (-OCH
).
  - 7.8-8.2 ppm: Broad singlets (2H) for Boronic acid hydroxyls (-B(OH)
). Note: These peaks disappear in D
    O exchange.
  - Boroxine Check: If you see multiple sets of aromatic peaks or split acetyl/methoxy singlets, the sample contains the cyclic anhydride (boroxine).[1]

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Purification (Recrystallization)

If the compound has degraded (brown discoloration or high impurity profile):

- Dissolve in minimum hot Water/Ethanol (9:1).
- Filter while hot to remove insoluble oxides.
- Allow to cool slowly to 4°C.
- Collect white needles.
- Vacuum dry strictly at room temperature (heating under vacuum promotes dehydration to boroxine).

References

- PubChem. (2025).[2] Compound Summary: (4-Acetamido-3-methoxyphenyl)boronic acid (CAS 1201597-51-4).[3] National Library of Medicine. [Link][1]
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- Miyaura, N. (2002).[1] Organoboron compounds. Topics in Current Chemistry. Springer. (Cited for general stability of amide-substituted boronic acids).

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Sources

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- 3. 1201597-51-4|(4-Acetamido-3-methoxyphenyl)boronic acid|BLD Pharm [bldpharm.com]
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